

An In-depth Technical Guide to Promethium Isotopes: Properties and Experimental Methodologies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Promethium

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Introduction

Promethium (Pm), a lanthanide series element with atomic number 61, is unique for being one of only two elements before bismuth with no stable isotopes. All isotopes of **promethium** are radioactive, with the most stable, **Promethium-145**, having a half-life of 17.7 years.^{[1][2]} This inherent radioactivity, particularly the beta emissions of certain isotopes, makes **promethium** a valuable element in various applications, including medical research and drug development. This guide provides a comprehensive overview of **promethium** isotopes and their half-lives, along with detailed experimental protocols for their separation and analysis.

Data Presentation: Promethium Isotopes and Their Half-Lives

The following table summarizes the known isotopes of **promethium** and their respective half-lives, decay modes, and primary decay products. The data is compiled from various nuclear data sources.

Isotope	Half-Life	Primary Decay Mode(s)	Primary Decay Product(s)
¹²⁶ Pm	~0.5 s	β ⁺	¹²⁶ Nd
¹²⁷ Pm	~1 s	β ⁺	¹²⁷ Nd
¹²⁸ Pm	~1.0 s	β ⁺	¹²⁸ Nd
¹²⁹ Pm	~3 s	β ⁺	¹²⁹ Nd
¹³⁰ Pm	2.6 min	β ⁺	¹³⁰ Nd
¹³¹ Pm	5.3 s	β ⁺	¹³¹ Nd
¹³² Pm	6.2 s	β ⁺	¹³² Nd
¹³³ Pm	15 s	β ⁺	¹³³ Nd
¹³⁴ Pm	23 s	β ⁺	¹³⁴ Nd
¹³⁵ Pm	49 s	β ⁺	¹³⁵ Nd
¹³⁶ Pm	47 s	β ⁺	¹³⁶ Nd
¹³⁷ Pm	2.4 min	β ⁺	¹³⁷ Nd
¹³⁸ Pm	10 s	β ⁺	¹³⁸ Nd
¹³⁹ Pm	4.15 min	β ⁺	¹³⁹ Nd
¹⁴⁰ Pm	9.2 s	β ⁺	¹⁴⁰ Nd
¹⁴¹ Pm	20.90 min	β ⁺	¹⁴¹ Nd
¹⁴² Pm	40.5 s	β ⁺ , EC	¹⁴² Nd
¹⁴³ Pm	265 d	EC	¹⁴³ Nd
¹⁴⁴ Pm	363 d	EC	¹⁴⁴ Nd
¹⁴⁵ Pm	17.7 y	EC, α	¹⁴⁵ Nd, ¹⁴¹ Pr
¹⁴⁶ Pm	5.53 y	EC, β ⁻	¹⁴⁶ Nd, ¹⁴⁶ Sm
¹⁴⁷ Pm	2.6234 y	β ⁻	¹⁴⁷ Sm
¹⁴⁸ Pm	5.370 d	β ⁻	¹⁴⁸ Sm

^{148}mPm	41.29 d	IT, β^-	^{148}Pm , ^{148}Sm
^{149}Pm	53.08 h	β^-	^{149}Sm
^{150}Pm	2.68 h	β^-	^{150}Sm
^{151}Pm	28.40 h	β^-	^{151}Sm
^{152}Pm	4.12 min	β^-	^{152}Sm
^{153}Pm	5.25 min	β^-	^{153}Sm
^{154}Pm	1.73 min	β^-	^{154}Sm
^{155}Pm	41.5 s	β^-	^{155}Sm
^{156}Pm	26.70 s	β^-	^{156}Sm
^{157}Pm	10.56 s	β^-	^{157}Sm
^{158}Pm	4.8 s	β^-	^{158}Sm
^{159}Pm	1.47 s	β^-	^{159}Sm
^{160}Pm	~2 s	β^-	^{160}Sm
^{161}Pm	~0.7 s	β^-	^{161}Sm
^{162}Pm	~0.5 s	β^-	^{162}Sm
^{163}Pm	~0.2 s	β^-	^{163}Sm

EC = Electron Capture, β^+ = Positron Emission, β^- = Beta Minus Decay, IT = Isomeric Transition, α = Alpha Decay d = days, h = hours, min = minutes, s = seconds, y = years Data compiled from various sources including WebElements and Wikipedia.[\[2\]](#)[\[3\]](#)

Experimental Protocols

Production and Separation of Promethium-147 from Irradiated Neodymium-146

Promethium-147, a commonly used isotope, can be produced by the neutron bombardment of enriched Neodymium-146.[\[4\]](#)[\[5\]](#)[\[6\]](#) The subsequent separation and purification are critical steps

and are typically achieved through extraction chromatography.

Objective: To produce ^{147}Pm and separate it from the unreacted ^{146}Nd target material and other potential impurities.

Methodology: Extraction Chromatography

- Target Irradiation:
 - A target of enriched Neodymium-146 oxide ($^{146}\text{Nd}_2\text{O}_3$) is irradiated with thermal neutrons in a high-flux nuclear reactor.^[7] The irradiation time is dependent on the neutron flux and the desired activity of ^{147}Pm . The nuclear reaction is as follows: $^{146}\text{Nd}(n,\gamma)^{147}\text{Nd} \rightarrow ^{147}\text{Pm} + \beta^-$.
- Dissolution of Irradiated Target:
 - Following a suitable decay period to allow for the decay of short-lived isotopes, the irradiated $^{146}\text{Nd}_2\text{O}_3$ target is dissolved in a minimal volume of concentrated nitric acid (HNO_3). The resulting solution is then diluted to a specific molarity (e.g., 0.1 M HNO_3) for loading onto the chromatography column.
- Chromatographic Separation:
 - Stationary Phase: A column packed with a di(2-ethylhexyl)orthophosphoric acid (HDEHP) functionalized resin (commercially available as LN Resin) is used.^[4]
 - Column Preparation: The column is pre-conditioned by washing with 0.1 M HNO_3 .
 - Sample Loading: The dissolved target solution is loaded onto the column.
 - Elution:
 - The bulk of the neodymium is eluted from the column using a specific concentration of hydrochloric acid (HCl), for example, 0.18 N HNO_3 as described for a similar separation.^[8]
 - **Promethium** is selectively eluted from the column using a higher concentration of the eluent, for instance, 1.5 N HNO_3 .^[8] The elution can be performed at an elevated

temperature (e.g., 80°C) to improve separation efficiency.[\[8\]](#)

- Fraction Collection: Eluted fractions are collected, and the **promethium**-containing fractions are identified using gamma-ray spectrometry.

Determination of the Half-Life of Promethium-147

The half-life of a radioactive isotope can be determined by measuring its activity over a period of time. For a beta-emitting isotope like ^{147}Pm , liquid scintillation counting is a highly effective method.

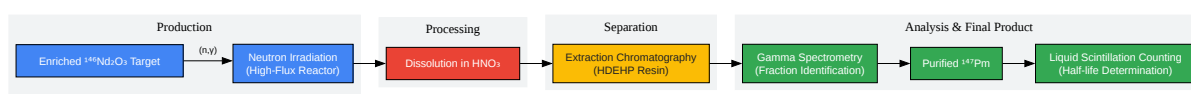
Objective: To determine the half-life of a purified sample of ^{147}Pm .

Methodology: Liquid Scintillation Counting

- Sample Preparation:
 - A stock solution of the purified ^{147}Pm in a weak acid (e.g., 0.1 M HCl) is prepared.
 - A series of counting vials are prepared, each containing a precise aliquot of the ^{147}Pm stock solution.
 - A suitable liquid scintillation cocktail is added to each vial. The vial is then capped and shaken to ensure a homogenous mixture.[\[9\]](#)[\[10\]](#)
- Instrumentation and Measurement:
 - A liquid scintillation counter is used for the measurements. The instrument should be calibrated using a known standard.
 - The activity of each prepared sample is measured at regular time intervals (e.g., weekly or monthly, depending on the expected half-life). The counting time for each measurement should be sufficient to obtain good statistical accuracy.
- Data Analysis:
 - The measured activity (in counts per minute, CPM) is corrected for background radiation.

- The natural logarithm of the background-corrected activity ($\ln(A)$) is plotted against time (t).
- The data points should fall on a straight line, and the slope of this line is equal to the negative of the decay constant (λ).
- The half-life ($t_{1/2}$) is then calculated using the formula: $t_{1/2} = \ln(2) / \lambda$.

Mandatory Visualization



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Caption: Workflow for the production and analysis of **Promethium-147**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Promethium Isotopes: Properties and Experimental Methodologies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207039#promethium-isotopes-and-their-respective-half-lives]

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